Technical Guide: Safety, Handling, and Lifecycle Management of 6-Nitroquinoline 1-oxide

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Compound of Interest

Compound Name:	*6-Nitroquinoline 1-oxide*
CAS No.:	*13675-92-8*
Cat. No.:	*B1194786*

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Executive Summary & Risk Profile

6-Nitroquinoline 1-oxide (6-NQO) is a high-value heterocyclic intermediate used primarily in the synthesis of antineoplastic agents, antimicrobial drugs, and hypoxia-selective cytotoxins. Unlike its widely documented isomer 4-nitroquinoline 1-oxide (4-NQO)—a potent reference carcinogen—6-NQO is less characterized in general safety literature.

Crucial Safety Directive: Due to the structural homology with 4-NQO and the presence of both nitro and N-oxide functionalities, this compound must be handled under the Precautionary Principle. It should be treated as a suspected mutagen, carcinogen, and potential energetic material until definitive data proves otherwise.

Core Hazard Matrix

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Hazard Category	Classification (Predicted/Analogous)	Operational Implication
Genotoxicity	High Risk (Class II/III)	Handle only in a Class II Biosafety Cabinet (BSC) or glovebox. Double-gloving is mandatory.
Energetic Instability	Moderate Risk	The molecule contains both an oxidizer ( ) and a fuel/oxidizer hybrid ( ). Avoid heating neat material >100°C; risk of rapid decomposition.
Chemical Reactivity	High	Highly electron-deficient ring system. Susceptible to nucleophilic attack and rapid reduction. Incompatible with strong reducing agents (hydrazine, metal hydrides) outside controlled conditions.

Physicochemical Characterization

Accurate identification is the first step in safety. 6-NQO is distinct from the 4-isomer and 5-isomer.

- IUPAC Name: **6-Nitroquinoline 1-oxide**[1][2]
- CAS Registry Number: 13675-92-8 (Primary); 1413675-92-8 (Alternate/Catalog specific)[1]
- Molecular Formula: [3][4]
- Molecular Weight: 190.16 g/mol

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- Appearance: Yellow to light brown crystalline solid.
- Melting Point: ~215–217°C (Literature value; decomposition often accompanies melting).[5]
- Solubility:
  - Soluble: DMSO, DMF, Chloroform, Dichloromethane (DCM).
  - Sparingly Soluble: Ethanol, Methanol.
  - Insoluble: Water, Hexanes.

Strategic Storage & Stability

The N-oxide moiety is photolabile and hygroscopic.[6] Improper storage leads to deoxygenation (reverting to 6-nitroquinoline) or ring degradation.

Storage Protocol

- Containment: Amber glass vials with Teflon-lined caps. Do not use metal containers due to potential catalytic decomposition.
- Atmosphere: Store under an inert atmosphere (Argon or Nitrogen). The compound is sensitive to oxidative degradation over long periods.
- Temperature: Refrigerate at 2°C to 8°C. For long-term archival (>6 months), store at -20°C.
- Segregation: Store away from:
  - Strong reducing agents (e.g.,
    ,
).
  - Acids (Lewis or Brønsted).
  - Combustible materials (paper, cardboard).

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Operational Handling & Synthesis Protocols

This section details the safe synthesis and handling of 6-NQO, specifically focusing on the oxidation of 6-nitroquinoline. This workflow minimizes exposure to the potent oxidant mCPBA and the mutagenic product.

Validated Synthesis: Oxidation via m-CPBA

Reference: Adapted from Patent WO2003096980A2 and standard N-oxidation protocols.

Reaction Scale: 1.0 g (5.6 mmol) basis.

Reagents

- Precursor: 6-Nitroquinoline (CAS 613-50-3).[2]
- Oxidant:meta-Chloroperoxybenzoic acid (mCPBA), 70-77% purity.
- Solvent: Chloroform (

) or Dichloromethane (

).
- Quench: Sat.

  , 10%

  (Sodium sulfite).

Step-by-Step Workflow

- Setup: In a fume hood, equip a round-bottom flask with a magnetic stir bar. Dissolve 1.0 g 6-nitroquinoline in 30 mL

  .
- Addition: Cool the solution to 0°C (ice bath). Add 1.76 g mCPBA (approx. 1.4 equivalents) portion-wise over 15 minutes. Reasoning: Exothermic control; prevents thermal runaway.

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- Reaction: Remove ice bath and allow to stir at room temperature (RT) for 24–48 hours. Monitor via TLC (Mobile phase: 5% MeOH in DCM). The N-oxide is significantly more polar (lower

) than the starting material.

- Quenching (Critical Safety Step):
  - Cool reaction mixture back to 0°C.
  - Slowly add 10% aqueous

    to destroy excess peroxides. Stir for 20 mins. Verify peroxide absence with starch-iodide paper (should remain white).

- Workup:
  - Wash organic layer with Sat.

    (3x) to remove m-chlorobenzoic acid byproduct.
  - Wash with brine, dry over

    , and filter.[7][8]

- Isolation: Concentrate in vacuo (Rotovap bath < 40°C). The product precipitates as a yellow solid. Recrystallize from Ethanol/Acetone if necessary.

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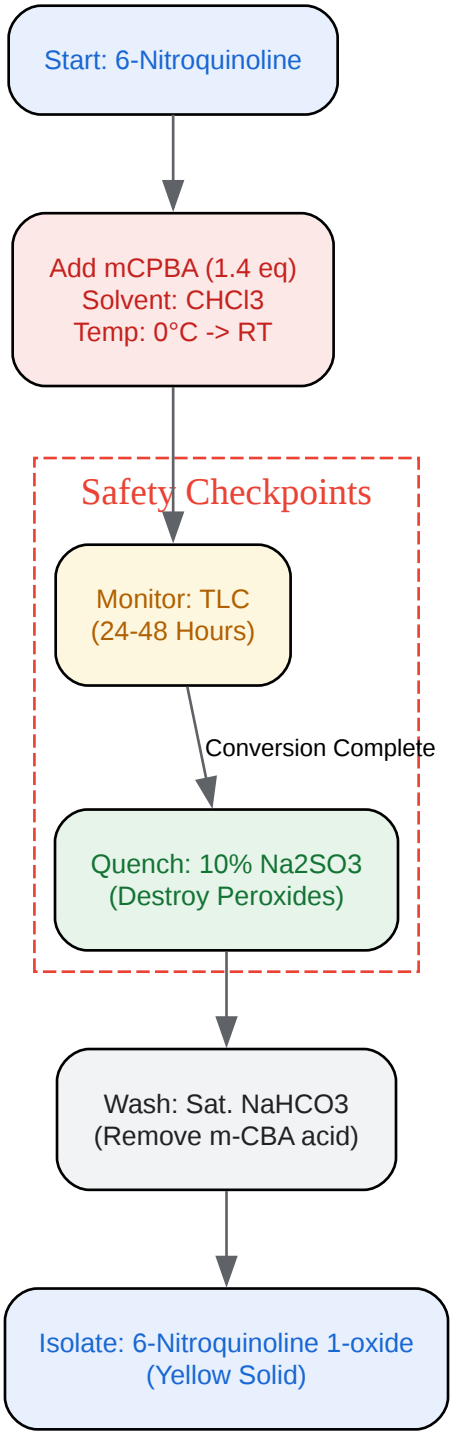

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Caption: Logical workflow for the N-oxidation of 6-nitroquinoline, emphasizing the critical peroxide quenching step.

Hazard Assessment & Decision Logic

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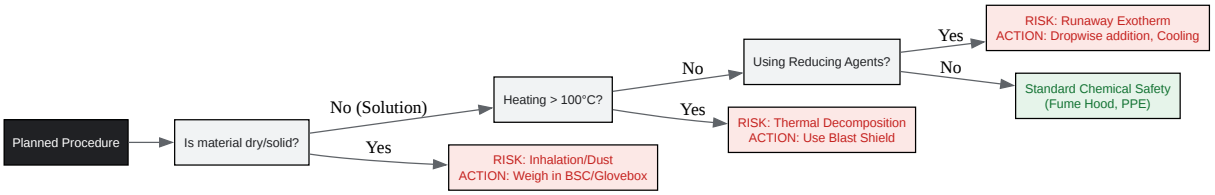
When planning experiments involving 6-NQO (e.g., nucleophilic substitution or reduction), use the following logic tree to determine necessary engineering controls.



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Caption: Decision matrix for selecting engineering controls based on physical state and reaction conditions.

Emergency Response & Waste Management

Spill Cleanup (Solid)

- Evacuate: Clear the immediate area.
- PPE: Don Tyvek suit, double nitrile gloves, and N95/P100 respirator.
- Containment: Cover spill with wet paper towels (dampened with acetone or ethanol) to prevent dust generation.
- Deactivation: Wipe the area with a 10% Sodium Sulfide (

) solution followed by dilute HCl. This helps reduce the nitro/N-oxide groups to less toxic amino derivatives before disposal.
- Disposal: Place all waste in a sealed hazardous waste container labeled "Suspected Mutagen/Carcinogen."

Waste Disposal

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- Do not dispose of down the drain.
- Incineration: The only approved method is high-temperature chemical incineration equipped with scrubbers for Nitrogen Oxides (

).
- Labeling: Waste tags must explicitly state "Nitroquinoline Derivative - Mutagenic Hazard."

References

- Chemical Identification & Cataloging: BLD Pharm. **6-Nitroquinoline 1-oxide** Product Page. Accessed 2026.[8][9][10]
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- Reactivity Context: Poddubnyi, I. S., et al. Oxidative SNH-alkylamination of 6-nitroquinoline N-oxide. ResearchGate, 2022.

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